

ZONYL FS-300 concentration optimization in PEDOT:PSS

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Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

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ZONYL FS-300 in PEDOT:PSS Formulations

The table below summarizes the key roles and optimized concentrations of **ZONYL FS-300** as reported in previous scientific studies.

Application Role	Recommended Concentration	Base PEDOT:PSS Formulation	Key Effect and Performance
Plasticizer for Stretchable Electrodes [1]	1 wt%	Clevios PH1000 with 5 wt% DMSO [1]	Enabled withstanding >5000 stretching cycles (0-10% strain); improved mechanical compliance & adhesion [2] [1].
Interface Modifier in Hole Transport Layer [3]	Not specified in abstract	Modified PEDOT:PSS for PeLEDs [3]	Reduced hole injection barrier & exciton quenching; achieved high device efficiency (17.90 cd A ⁻¹) & flexibility [3].

Experimental Protocols from Previous Research

Here are the methodologies adopted in past studies for incorporating **ZONYL FS-300** into PEDOT:PSS.

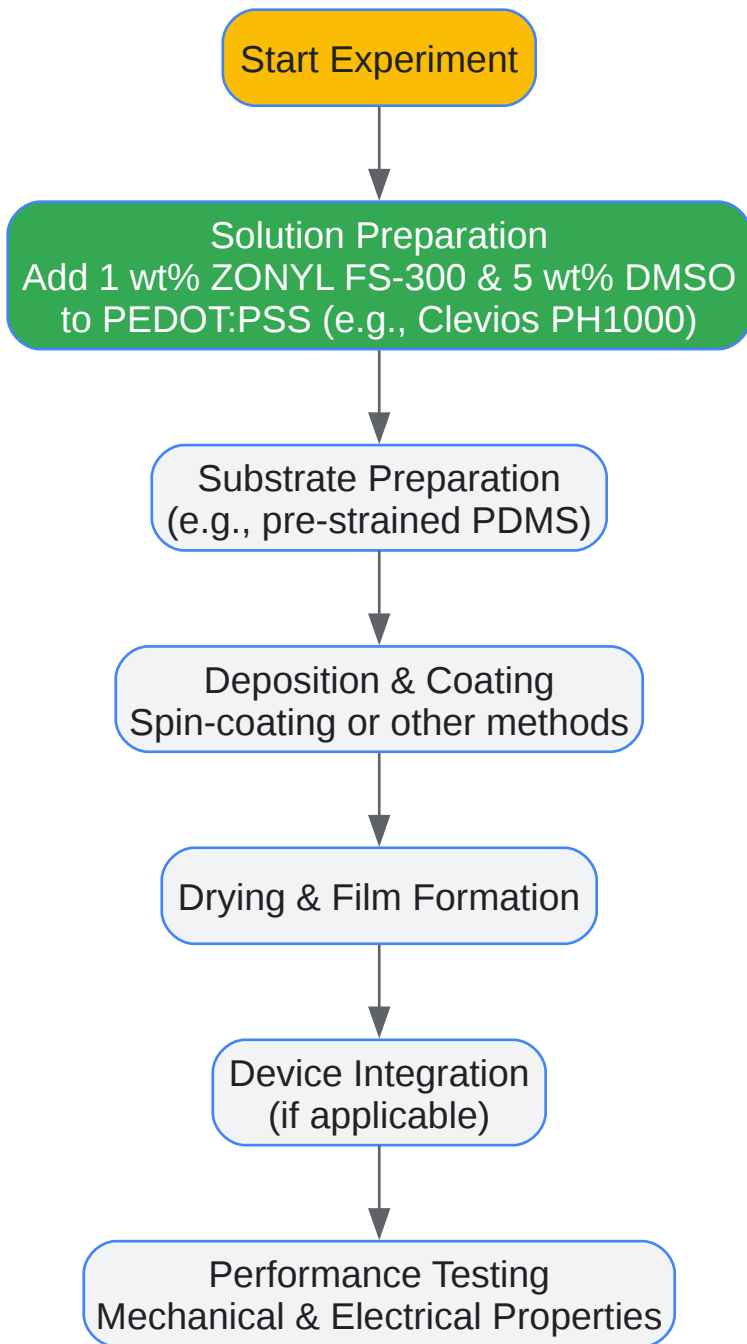
- **Protocol 1: Creating Stretchable Conductive Films**

- **Formulate the Solution:** To an aqueous solution of PEDOT:PSS (e.g., Clevios PH1000), add 5 wt% **Dimethyl Sulfoxide (DMSO)** as a conductivity enhancer, followed by 1 wt% **ZONYL FS-300** [1].
- **Mix Thoroughly:** Ensure the solution is stirred adequately to achieve a homogeneous mixture.
- **Deposit and Dry:** Coat the solution onto your substrate (e.g., a pre-strained PDMS substrate) using your preferred method (e.g., spin-coating, blade-coating) and allow it to dry [1].

- **Protocol 2: Modifying the Hole Transport Layer**

- **Dope the HTL:** Introduce a non-conductive fluorosurfactant, **Zonyl FS-300**, directly into the PEDOT:PSS hole transport layer solution [3].
- **Process the Device:** Proceed with the standard fabrication steps for your light-emitting diode, which includes depositing the modified PEDOT:PSS layer, the perovskite emitter, and other functional layers [3].
- **Use a Flexible Electrode:** The reported device employed a **polymer-silver nanowire composite** as the flexible electrode [3].

This workflow summarizes the general experimental process based on the cited research:



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Critical Notice on Discontinuation and Alternatives

According to ChemPoint, **ZONYL FS-300** and related Zonyl products were discontinued between 2009 and 2014 and were replaced by the **Capstone** series, which is based on short-chain chemistry that cannot break down to PFOA or PFOS [4].

- **Official Replacement Guidance:** The manufacturer recommended **Capstone FS-30** or **Capstone FS-34** as the closest replacements for **ZONYL FS-300** [4].
- Important Update: **As of early 2025, the Capstone product line has also been discontinued** [4].
- **Suggested Alternative Path:** ChemPoint now recommends investigating **ICT Thetawet, Thetaguard, and Thetapel** fluorosurfactants and fluoropolymers, or **Momentive CoatOSil and Silquest** silicone-based surface-modifying additives as potential alternatives [4].

Frequently Asked Questions

- **Is there a one-to-one replacement for ZONYL FS-300?** No. The replacement products (now also discontinued) were **not a direct one-to-one substitute** [4]. Reformulation and testing at multiple concentrations were necessary to match previous performance.
- **How should I approach reformulation without ZONYL or Capstone?** It is crucial to **calculate the concentration based on the active ingredient amount** when evaluating a new surfactant [4]. For any new alternative, it is recommended to **test at least three different concentrations** near or above the previous ZONYL concentration to find the optimum [4].

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References

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